Application Note: 2-Octadecanone as a Strategic Intermediate in Organic Synthesis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Octadecanone*
CAS No.:	*7373-13-9*
Cat. No.:	*B1594847*

Get Quote

Executive Summary

2-Octadecanone (Methyl Hexadecyl Ketone, CAS 7373-13-9) is a C18 long-chain ketone that serves as a critical hydrophobic building block in organic synthesis, lipid formulation, and materials science.[1] Unlike short-chain ketones, its significant lipophilicity (LogP ~7.6) and solid-state waxy nature (MP ~52°C) dictate specific handling and reaction protocols.

This guide details the utilization of **2-Octadecanone** as a precursor for permeation enhancers (2-Octadecanol) and functional waxy esters (Hexadecyl Acetate) via Baeyer-Villiger oxidation. It provides validated protocols that address the solubility challenges inherent to C18-aliphatic chains, ensuring high yield and purity for pharmaceutical and cosmetic applications.

Chemical Profile & Physical Properties[1][2][3][4][5][6]

© 2026 BenchChem. All rights reserved.

Property	Value	Relevance to Protocol
IUPAC Name	Octadecan-2-one	Systematic identification
CAS Number	7373-13-9	Sourcing verification
Molecular Formula	$C_{18}H_{36}O$	Stoichiometry calculations
Molecular Weight	268.48 g/mol	Reagent mass calculations
Physical State	Waxy White Solid	Requires heating/solvation before reaction
Melting Point	51–52 °C	Critical: Reactions must run >55°C or in good solvents (THF/DCM)
Solubility	Soluble in THF, DCM, Chloroform; Insoluble in Water	Dictates solvent choice for extraction/reaction

Synthesis of the Intermediate (Upstream)

While often purchased, **2-Octadecanone** can be synthesized from 1-Octadecene (a common solvent in nanocrystal synthesis) via Wacker Oxidation. This pathway is preferred over hydration for its selectivity toward the methyl ketone over the internal isomers.

Reaction Scheme (Wacker Oxidation)
[2]

Core Application 1: Synthesis of Permeation Enhancers (Reduction)

Target Product: 2-Octadecanol (CAS 593-32-8) Application: 2-Octadecanol is a secondary fatty alcohol used as a permeation enhancer in transdermal drug delivery systems and as a structure-modifying agent in lipid nanoparticles (LNPs).

Challenges

- Solubility: The starting material (ketone) and product (alcohol) are waxy solids. Standard ethanol/water reductions often result in precipitation and incomplete conversion.

© 2026 BenchChem. All rights reserved.

- Purification: Removal of unreacted ketone is difficult due to similar boiling points.

Optimized Protocol: Biphasic Borohydride Reduction

Reagents:

- **2-Octadecanone** (10.0 mmol, 2.68 g)
- Sodium Borohydride ($NaBH_4$) (15.0 mmol, 0.57 g)
- Solvent A: Tetrahydrofuran (THF) (20 mL) - Solubilizes the lipid tail
- Solvent B: Methanol (5 mL) - Activates the borohydride

Step-by-Step Procedure:

- Dissolution: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2.68 g of **2-Octadecanone** in 20 mL of THF. Warm slightly to 35°C if necessary to ensure complete dissolution.
- Activation: Add 5 mL of Methanol. The solution should remain clear. Cool the mixture to 0°C in an ice bath.
- Addition: Slowly add $NaBH_4$ (0.57 g) in small portions over 10 minutes. Note: Gas evolution (H_2) will occur.
- Reaction: Remove the ice bath and allow the reaction to warm to room temperature (25°C). Stir for 3 hours. Monitor via TLC (Hexane/EtOAc 9:1). The ketone spot (Rf ~0.6) should disappear, replaced by the alcohol (Rf ~0.3).
- Quenching: Carefully add 10 mL of saturated NH_4Cl solution to quench excess hydride.
- Workup: Extract with Dichloromethane (DCM) (3 x 20 mL). The long chain makes the organic layer heavy; ensure good separation.
- Drying: Dry combined organics over $MgSO_4$, filter, and concentrate in vacuo.
- Purification: Recrystallize from hot acetone (cool to 4°C) to yield white crystalline plates.

© 2026 BenchChem. All rights reserved.

Core Application 2: Synthesis of Waxy Esters (Baeyer-Villiger Oxidation)

Target Product: Hexadecyl Acetate Application: High-value emollient, lubricant additive, and phase-change material (PCM) for thermal energy storage.

Mechanistic Insight (Regioselectivity)

The Baeyer-Villiger oxidation involves the migration of a carbon group to an inserted oxygen.[3] The migration aptitude follows the order: Tertiary > Secondary > Phenyl > Primary > Methyl.[4]

- Substrate: **2-Octadecanone** has a Methyl group and a Hexadecyl (Primary) group.
- Outcome: The Hexadecyl group migrates preferentially over the Methyl group.
- Product: The oxygen inserts between the carbonyl and the long chain, forming Hexadecyl Acetate (Ester), not Methyl Heptadecanoate.

Protocol: mCPBA Oxidation

Reagents:

- **2-Octadecanone** (5.0 mmol, 1.34 g)
- m-Chloroperbenzoic acid (mCPBA) (7.5 mmol, 70-75% purity)
- Dichloromethane (DCM) (25 mL)
- Sodium Bicarbonate (sat. aq.)

Step-by-Step Procedure:

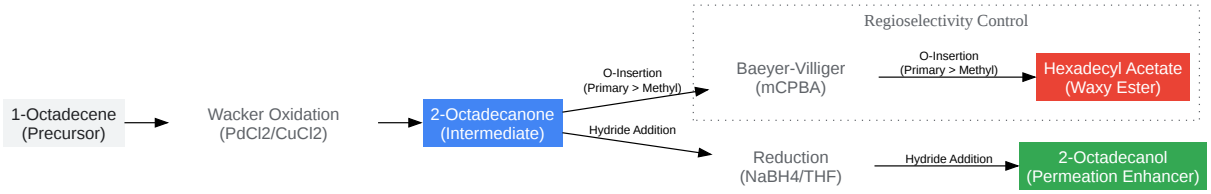
- Solvation: Dissolve 1.34 g of **2-Octadecanone** in 25 mL of dry DCM in a flask under nitrogen atmosphere.
- Addition: Add mCPBA (approx. 1.8 g based on 70% purity) in one portion.

© 2026 BenchChem. All rights reserved.

- Reflux: The reaction is slow at room temperature due to steric bulk. Heat to mild reflux (40°C) for 12–18 hours.
- Precipitation Check: Cool to 0°C. Precipitated m-chlorobenzoic acid (byproduct) can be filtered off to simplify workup.
- Wash: Wash the filtrate with 10% Na_2SO_3 (to reduce excess peroxide) followed by saturated $NaHCO_3$ (to remove acidic byproducts).
- Isolation: Dry over Na_2SO_4 and concentrate.
- Result: The product is a waxy solid/semi-solid. Purity can be assessed via ^1H NMR (Diagnostic shift: α-methylene of ester -OCH_2- appears at ~4.05 ppm, distinct from ketone -CH_2- at ~2.4 ppm).

Visualization of Synthetic Workflows

The following diagram illustrates the divergent pathways from the **2-Octadecanone** intermediate, highlighting the critical regiochemical decision point in the oxidation pathway.



Click to download full resolution via product page

Caption: Synthetic divergence of **2-Octadecanone**. Note the regioselective oxygen insertion yielding the acetate ester.

Troubleshooting & Optimization (Expert Notes)

© 2026 BenchChem. All rights reserved.

Issue	Probable Cause	Corrective Action
Incomplete Dissolution	Solvent too polar (e.g., pure MeOH)	Use THF or DCM as primary solvent; use MeOH only as a co-solvent.
Low Yield (BV Oxidation)	Steric hindrance of C16 chain	Increase reaction time (24h) or temperature (reflux DCM).
Product is "Oily" Solid	Impurities (unreacted alkene)	Recrystallize from Acetone at 4°C. The ketone crystallizes well; oils stay in liquor.
NMR Confusion	Chain overlap	Focus on the triplet at ~2.4 ppm (Ketone) vs ~3.6 ppm (Alcohol) vs ~4.05 ppm (Ester).

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 81844, **2-Octadecanone**. Retrieved from [Link]
- Mazzini, F., et al. (2005).[5] Easy Reduction of Salicylic Acids and Alcohols to 2-Methylphenols. Synthesis, 2005(15), 2479–2481.[5] (Protocol adaptation for borohydride reduction in THF). Retrieved from [Link]
- Ten Brink, G. J., Arends, I. W., & Sheldon, R. A. (2004).[6] The Baeyer-Villiger Reaction: New Developments toward Greener Procedures. Chemical Reviews, 104(9), 4105-4124. (Mechanistic grounding for regioselectivity). Retrieved from [Link]
- LookChem. (n.d.). **2-Octadecanone** Physical Properties and Applications. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-OCTADECANONE CAS#: 7373-13-9 [chemicalbook.com]
- 2. Thieme E-Books & E-Journals [thieme-connect.de]
- 3. Baeyer-Villiger Oxidation Reaction [sigmaaldrich.com]
- 4. Baeyer-Villiger Oxidation [organic-chemistry.org]
- 5. researchgate.net [researchgate.net]
- 6. scholarsresearchlibrary.com [scholarsresearchlibrary.com]

- To cite this document: BenchChem. [Application Note: 2-Octadecanone as a Strategic Intermediate in Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594847/docs#application-note-2-octadecanone-as-a-strategic-intermediate-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.